

Storage and handling of thermally unstable pentachlorocyclopropane

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Compound of Interest

Compound Name: Pentachlorocyclopropane

Cat. No.: B1630593

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Technical Support Center: Pentachlorocyclopropane

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe storage and handling of the thermally unstable compound, **pentachlorocyclopropane**.

Frequently Asked Questions (FAQs)

1. What is **pentachlorocyclopropane** and what are its primary characteristics?

Pentachlorocyclopropane (PCCP), with the chemical formula C_3HCl_5 , is a colorless liquid with a faint, minty odor.^{[1][2]} It is a chlorinated cyclopropane used as an intermediate in the synthesis of other compounds, such as tetrachlorocyclopropene and triaminocyclopropenium (TAC) salts.^{[1][2][3]} Due to the strain of the three-membered ring and high degree of chlorination, it possesses unique reactivity.^[4]

2. What are the recommended storage conditions for **pentachlorocyclopropane**?

To ensure its stability, **pentachlorocyclopropane** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^{[5][6]} The ideal storage container is made of glass.^[6] For short-term transport (2-3 weeks), HDPE or PE containers are permissible.^[6] It should be

stored away from incompatible substances such as strong oxidizing agents and strong bases.
[5][7] Under these conditions, it has a shelf life of 12 months at room temperature.[6]

3. Is **pentachlorocyclopropane** stable at room temperature?

Yes, **pentachlorocyclopropane** is considered stable under normal temperatures and pressures.[5][7] Its chemical stability at room temperature is attributed to intramolecular hydrogen bonds, which allow it to be stored without decomposing.[1] However, it is thermally unstable at elevated temperatures.[1][2]

4. At what temperature does **pentachlorocyclopropane** start to decompose and what are the products?

Pentachlorocyclopropane is thermally unstable and undergoes rapid decomposition above 100°C (212°F).[1][2] The decomposition is a ring-opening isomerization that exclusively yields 1,1,3,3,3-pentachloropropene.[1][2][8] In the event of a fire, combustion can also produce hazardous decomposition products like hydrogen chloride, carbon monoxide, and carbon dioxide.[5][7]

5. What are the primary hazards associated with handling **pentachlorocyclopropane**?

Pentachlorocyclopropane is an irritant to the eyes, skin, and respiratory system.[7][9] Toxicological studies in rats have shown it can cause tremors, necrotic gastrointestinal changes, visual field changes, and convulsions.[1][10] Therefore, it is crucial to avoid contact with eyes, skin, and clothing, and to prevent inhalation or ingestion.[5][6]

6. What personal protective equipment (PPE) should be used when handling this compound?

When working with **pentachlorocyclopropane**, appropriate PPE is mandatory. This includes:

- Eye Protection: Chemical safety glasses or goggles that comply with OSHA or European standards.[5][9]
- Skin Protection: Appropriate protective gloves and clothing to prevent skin exposure.[5][9]
- Respiratory Protection: Use in a well-ventilated area is essential.[5][6] For higher concentrations or inadequate ventilation, a suitable respirator (e.g., type ABEK (EN14387))

respirator filter) should be used.[11]

7. What should I do in case of an accidental spill?

In the event of a spill, immediately clean it up while observing all safety precautions.[5] Ensure the area is well-ventilated.[6] The spilled liquid should be covered with a suitable non-flammable absorbent material.[6] Dispose of the contaminated material as hazardous waste according to regulations.[7]

8. What are the first-aid procedures for exposure to **pentachlorocyclopropane**?

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the eyelids. Seek immediate medical attention.[5][9]
- Skin Contact: Remove contaminated clothing and shoes. Flush the skin with plenty of soap and water for at least 15 minutes. Seek medical attention.[5][9]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.[5][9]
- Ingestion: If the person is conscious and alert, give 2-4 cupfuls of milk or water. Do not give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Troubleshooting Guide

Issue Encountered	Potential Cause	Recommended Solution
Reaction failure or low yield	Starting material degradation: The pentachlorocyclopropane may have decomposed due to improper storage or exposure to high temperatures.	Verify Purity: Check the purity of the pentachlorocyclopropane using a suitable analytical method (e.g., GC-MS). Use Fresh Stock: If degradation is suspected, use a new, properly stored batch of the reagent.
Unexpected side products	Thermal Decomposition: The reaction temperature may have exceeded 100°C, causing isomerization to 1,1,3,3,3-pentachloropropene. ^{[1][2]}	Control Temperature: Maintain strict temperature control throughout the reaction. Ensure the reaction temperature stays well below 100°C.
No reaction with a nucleophile	Inappropriate Reaction Conditions: The reaction may require a strong base to proceed via an elimination-addition mechanism, forming a cyclopropene intermediate. ^[12]	Use a Strong Base: Employ a strong, non-nucleophilic base like potassium tert-butoxide (t-BuOK) to facilitate dehydrochlorination. ^[12] Enhance Nucleophilicity: If using a neutral nucleophile (e.g., alcohol, amine), deprotonate it first to increase its reactivity. ^[12]
Discoloration or pressure buildup in the storage container	Decomposition: The material is likely undergoing slow decomposition, possibly due to contamination or exposure to heat/light.	Isolate and Evaluate: Move the container to a safe, isolated, and well-ventilated area (e.g., a fume hood). Do Not Open: Do not open a container with visible pressure buildup. Contact Safety Officer: Consult with your institution's environmental health and

safety office for guidance on
handling and disposal.

Data Presentation

Table 1: Physical and Chemical Properties of **Pentachlorocyclopropane**

Property	Value	Source(s)
Chemical Formula	C ₃ HCl ₅	[2] [10] [13]
Molar Mass	214.3 g/mol	[10]
Appearance	Colorless liquid	[1] [2]
Odor	Faint, minty	[1] [2]
Density	1.668 g/mL at 25°C	[2] [11]
Boiling Point	55-56°C / 7 mmHg	[11]
Flash Point	101°C (213.8°F) - closed cup	[11]
Refractive Index	n ₂₀ /D 1.5169	[11]
Solubility	Insoluble in water; Soluble in non-polar organic solvents (hexane, benzene, toluene)	[4]

Table 2: Safety and Handling Information

Parameter	Information	Source(s)
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[7][9]
Incompatibilities	Strong oxidizing agents, Strong bases	[5][7]
Thermal Stability	Decomposes above 100°C	[1][2]
Hazardous Decomposition	1,1,3,3,3-pentachloropropene (thermal); Hydrogen chloride, Carbon oxides (combustion)	[1][2][5][7]
Storage Class Code	10 - Combustible liquids	[11]

Experimental Protocols

Preparation of Tetrachlorocyclopropene from **Pentachlorocyclopropane**

This protocol is based on methodologies described in the literature where **pentachlorocyclopropane** is dehydrohalogenated using a strong base.[2][3]

Objective: To synthesize tetrachlorocyclopropene via the elimination of HCl from **pentachlorocyclopropane**.

Materials:

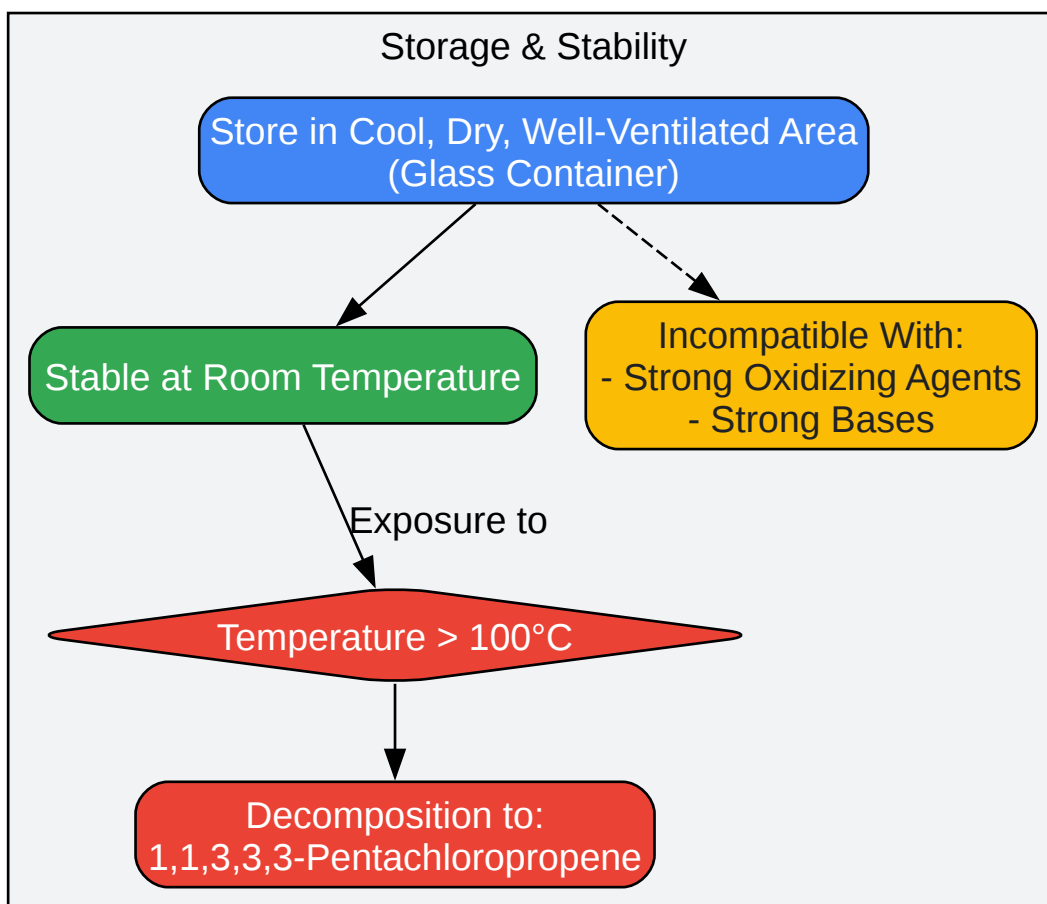
- **Pentachlorocyclopropane**
- Potassium hydroxide (KOH), e.g., 18M aqueous solution
- Suitable reaction solvent (if necessary)
- Standard laboratory glassware for reaction, extraction, and distillation
- Heating and stirring apparatus

Methodology:

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stirrer, a condenser, and a thermometer.
- **Reagent Addition:** Charge the flask with **pentachlorocyclopropane**.
- **Base Addition:** While stirring, carefully add the concentrated aqueous solution of potassium hydroxide (KOH). The reaction is often performed at elevated temperatures (e.g., 80-85°C). [3] The addition may need to be controlled to manage any exotherm.
- **Reaction Monitoring:** Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Dilute with water and extract the organic product with a suitable solvent (e.g., diethyl ether or dichloromethane).
- **Purification:** Wash the combined organic extracts with water and then brine. Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- **Isolation:** Filter off the drying agent and remove the solvent under reduced pressure. The crude product can be further purified by distillation under reduced pressure to yield tetrachlorocyclopropene.

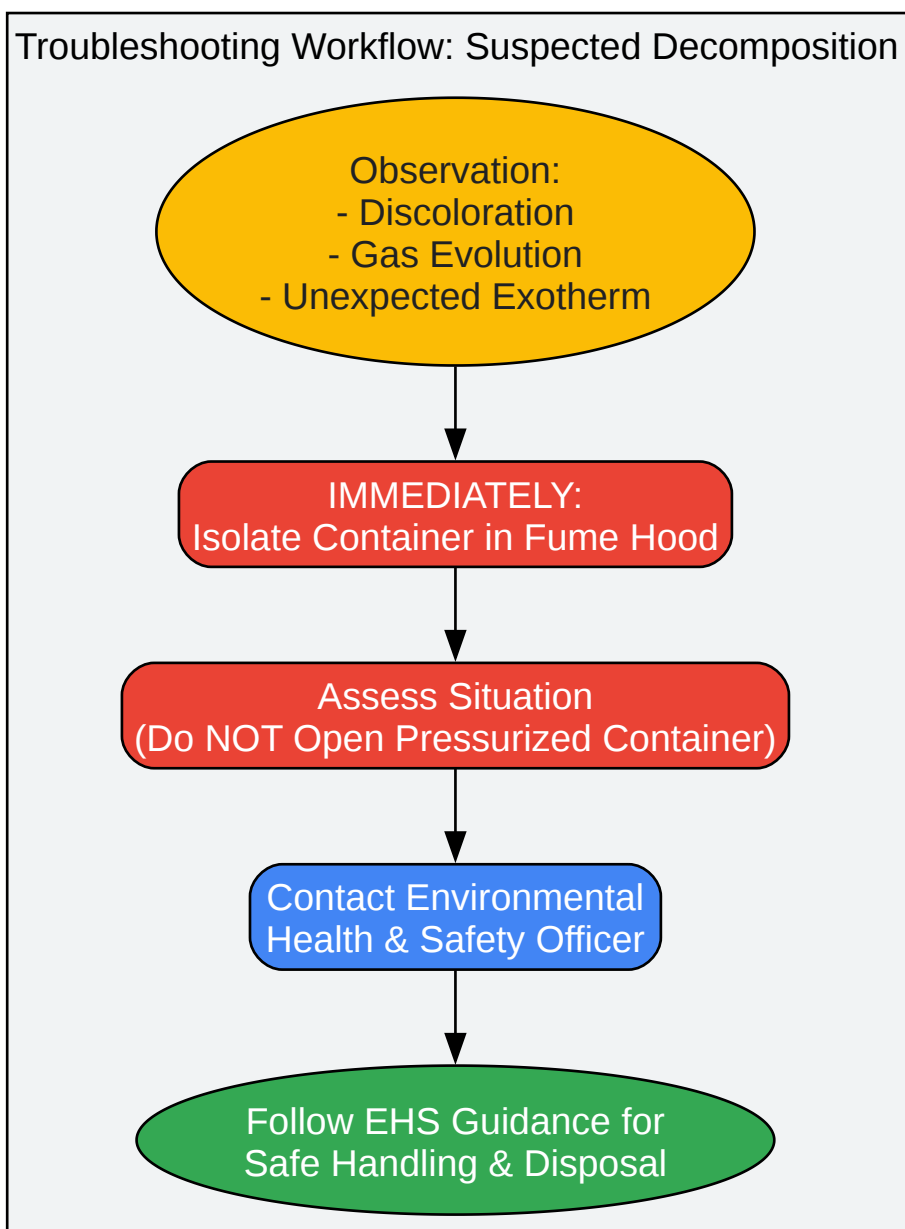
Note: This is a generalized procedure. Researchers should consult specific literature for precise quantities, reaction times, and purification details. All steps must be performed in a well-ventilated fume hood with appropriate PPE.

Visualizations



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Caption: Logical relationship of storage conditions to the stability of pentachlorocyclopropane.



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Caption: Troubleshooting workflow for handling suspected decomposition of **pentachlorocyclopropane**.

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